

Flavanthrone's Role as a Vat Dye: An In-depth Technical Guide

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Compound of Interest

Compound Name: Flavanthrone

Cat. No.: B036509

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Introduction

Flavanthrone (C.I. Vat Yellow 1, C.I. 70600) is a high-performance anthraquinone vat dye prized for its brilliant yellow hue and exceptional fastness properties on cellulosic fibers such as cotton.[1] In its solid form, **flavanthrone** is a water-insoluble pigment.[1] Its application as a textile dye is contingent upon a chemical reduction process known as "vatting," which converts the insoluble pigment into a water-soluble leuco form with a high affinity for cotton fibers. Subsequent oxidation regenerates the original insoluble dye, mechanically trapping it within the fiber matrix. This unique application method imparts outstanding resistance to washing, light, and various chemical treatments, making **flavanthrone** a preferred choice for textiles requiring high durability.

Chemical and Physical Properties

Flavanthrone is an organic compound with the chemical formula $C_{28}H_{12}N_2O_2$ and a molecular weight of 408.41 g/mol .[1] It presents as a yellow to orange crystalline solid and is insoluble in water but soluble in concentrated sulfuric acid.[1]

Table 1: Chemical Identification of **Flavanthrone**

Identifier	Value
Chemical Name	Flavanthrone
C.I. Name	Vat Yellow 1
C.I. Number	70600
CAS Number	475-71-8
Molecular Formula	C ₂₈ H ₁₂ N ₂ O ₂
Molecular Weight	408.41 g/mol

The Vat Dyeing Mechanism

The application of **flavanthrone** as a vat dye is a multi-step process involving a redox reaction. The core principle is the reversible reduction of the carbonyl groups in the **flavanthrone** molecule to hydroxyl groups, rendering the molecule water-soluble.

Reduction (Vatting)

In an alkaline medium, typically a solution of sodium hydroxide, a strong reducing agent such as sodium hydrosulfite (Na₂S₂O₄) is used to convert the insoluble **flavanthrone** into its soluble sodium salt, the leuco-vat dye. This vatted form has a substantive affinity for cellulosic fibers. The reduction potential required for anthraquinone vat dyes like **flavanthrone** is generally in the range of -800 to -1000 mV.

Dyeing

The textile substrate, typically cotton, is immersed in the vat liquor containing the soluble leuco-**flavanthrone**. The dye molecules penetrate the amorphous regions of the cellulose fibers and are adsorbed.

Oxidation

Following the dyeing phase, the fabric is treated with an oxidizing agent, or simply exposed to atmospheric oxygen. This step reverses the reduction, converting the soluble leuco form back into the insoluble **flavanthrone** pigment. This in-situ pigment formation within the fiber structure is the key to the exceptional fastness of vat dyes.

Soaping

A final soaping step at or near boiling is crucial to remove any loosely adhering surface dye particles and to stabilize the dye within the fiber. This treatment also helps in the crystallization of the dye molecules, which can lead to a slight color shift and improvement in overall fastness.

Experimental Protocols

The following sections provide detailed methodologies for the application of **flavanthrone** as a vat dye to cotton fabric in a laboratory setting.

Pretreatment of Cotton Fabric

To ensure uniform and optimal dye uptake, the cotton fabric must be thoroughly pretreated to remove impurities such as waxes, pectins, and sizing agents.

Protocol 1: Scouring of Cotton Fabric

- Prepare a scouring bath with a liquor-to-goods ratio of 20:1.
- Add the following to the bath:
 - Sodium hydroxide (2-3 g/L)
 - Soda ash (1-2 g/L)
 - Wetting agent (1 g/L)
- Immerse the cotton fabric in the bath and heat to 90-100°C.
- Maintain the temperature for 60 minutes with occasional stirring.
- Rinse the fabric thoroughly with hot water, followed by cold water until the pH is neutral.
- Dry the scoured fabric.

Vat Dyeing of Cotton with Flavanthrone

This protocol describes an exhaust dyeing method.

Protocol 2: Exhaust Dyeing of Cotton with C.I. Vat Yellow 1

- Vatting:
 - Prepare a stock solution of **flavanthrone** (e.g., 10 g/L).
 - In a separate vessel, prepare the vatting liquor with a liquor-to-goods ratio of 20:1.
 - Add a wetting agent (e.g., 1 g/L) and a sequestering agent (e.g., 2 g/L) to the water at 40°C.
 - Add the required amount of **flavanthrone** stock solution and stir for 5 minutes.
 - Add two-thirds of the required sodium hydroxide (e.g., 12 g/L total) and stir for 5 minutes.
 - Raise the temperature to 60-70°C at a rate of 2-3°C per minute.
 - Add the sodium hydrosulfite (e.g., 10-15 g/L) and the remaining one-third of the sodium hydroxide.
 - Allow the vatting to proceed for 15 minutes at 50°C.^[2] The solution should turn a distinct color, indicating the formation of the leuco-vat.
- Dyeing:
 - Introduce the pre-wetted, scoured cotton fabric into the dyebath.
 - Continue the dyeing process for 40-60 minutes at 60°C, ensuring the fabric remains fully immersed and is agitated periodically.^[2]^[3]
 - Monitor the reducing conditions of the bath using a vat-sensitive test paper.
- Rinsing:
 - Remove the fabric from the dyebath and squeeze out excess liquor.
 - Rinse thoroughly with cold water to remove unexhausted leuco dye and excess chemicals.
- Oxidation:

- Expose the rinsed fabric to atmospheric oxygen by hanging it in the air, or for a more controlled process, treat it in a bath containing an oxidizing agent.
- For chemical oxidation, prepare a bath with 0.5-1.0 g/L of hydrogen peroxide (35%) at 30-50°C.[3]
- Immerse the fabric for 10 minutes.[3]
- Soaping:
 - Prepare a soaping bath containing 1.0-2.0 g/L of a suitable detergent and 1.0-2.0 g/L of soda ash.[3]
 - Treat the oxidized fabric in this bath at 95-100°C for 10-15 minutes.[3]
 - Rinse the fabric thoroughly with hot and then cold water.
 - Dry the final dyed fabric.

Performance and Fastness Properties

Flavanthrone is renowned for its excellent fastness properties, which are critical for high-performance textiles. The following table summarizes the typical fastness ratings for C.I. Vat Yellow 33, a closely related or identical dye, on cotton.

Table 2: Fastness Properties of **Flavanthrone** (C.I. Vat Yellow 33) on Cotton

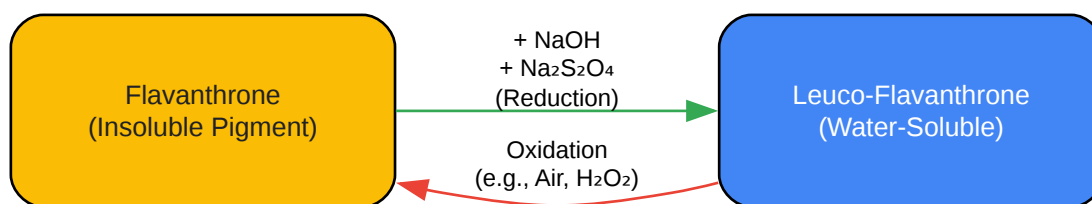
Fastness Property	Test Standard	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	6-7[4][5][6]
Wash Fastness (Color Change)	ISO 105-C06	5[4][5]
Wash Fastness (Staining)	ISO 105-C06	5[4][5]
Crocking Fastness (Dry)	ISO 105-X12	4-5[4]
Crocking Fastness (Wet)	ISO 105-X12	4-5[4]
Chlorine Bleach Fastness	ISO 105-N01	5[4]
Ironing Fastness	ISO 105-X11	3-4[4][5]
Mercerized Fastness	ISO 105-X04	5[4]
Oxygen Bleach Fastness	ISO 105-C09	4-5[4]

Note: Fastness is rated on a scale of 1 to 5 for washing, crocking, and other wet tests, with 5 representing the best performance. Light fastness is rated on the Blue Wool Scale from 1 to 8, with 8 being the highest.

Visualizations

Chemical Structures

The chemical transformation of **flavanthron**e during the vat dyeing process is central to its application.

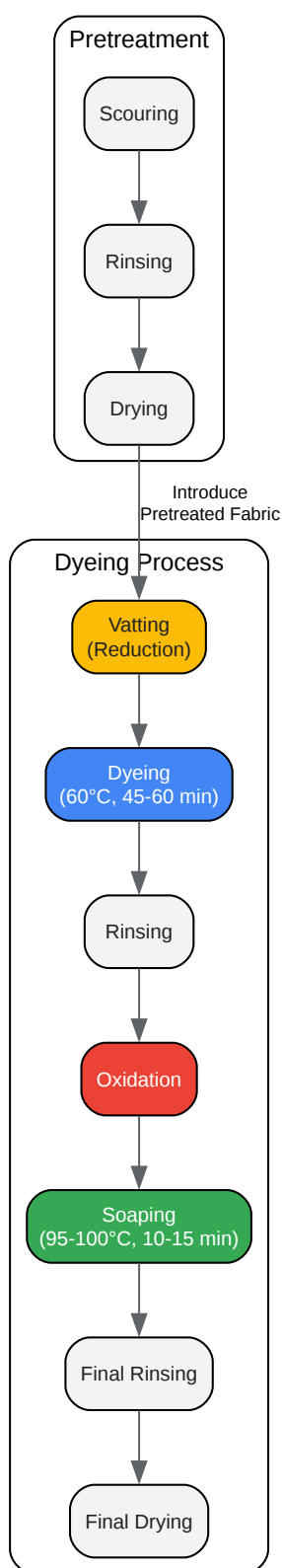


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Caption: Redox transformation of **flavanthron**e.

Experimental Workflow

The following diagram illustrates the key stages in the exhaust dyeing of cotton with **flavanthrone**.



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Caption: Exhaust dyeing workflow for **flavanthrone**.

Conclusion

Flavanthrone's role as a vat dye is defined by its chemical structure, which allows for a reversible reduction-oxidation process, and its exceptional fastness properties on cellulosic fibers. The technical details provided in this guide, from the underlying chemical principles to specific experimental protocols and performance data, offer a comprehensive resource for researchers and scientists. The high durability of **flavanthrone**-dyed textiles makes it a valuable colorant for applications where longevity and resistance to environmental factors are paramount. Further research could explore more sustainable reducing agents and optimized dyeing processes to enhance the environmental profile of this otherwise high-performing dye.

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